

2-Ethyl-2-(hydroxymethyl)-1-hexanol physical and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Butyl-2-ethyl-1,3-propanediol

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An In-depth Technical Guide to 2-Ethyl-2-(hydroxymethyl)-1-hexanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of 2-Ethyl-2-(hydroxymethyl)-1-hexanol, also known by its systematic name, **2-Butyl-2-ethyl-1,3-propanediol**. This document is intended to serve as a key resource for professionals in research and development.

Core Properties and Data

2-Ethyl-2-(hydroxymethyl)-1-hexanol, with the CAS number 115-84-4, is a propanediol derivative.^{[1][2][3][4]} It is recognized for its use in the synthesis of polyester resins for coatings and adhesives in food contact applications.^[4]

Physical and Chemical Properties

The following table summarizes the key quantitative physical and chemical properties of 2-Ethyl-2-(hydroxymethyl)-1-hexanol.

Property	Value	Source
Molecular Formula	C ₉ H ₂₀ O ₂	[2][4]
Molecular Weight	160.25 g/mol	[2][4]
Melting Point	41-44 °C (lit.)	[3]
Boiling Point	262.00 °C @ 760.00 mm Hg	[1]
178 °C @ 50 mmHg (lit.)	[3]	
Flash Point	> 110.00 °C (> 230.00 °F) TCC	[1]
136 °C (276.8 °F) - closed cup		
Vapor Pressure	0.002000 mmHg @ 25.00 °C (est)	[1]
logP (o/w)	1.709 (est)	[1]
Appearance	Solid	[4]

Chemical Structure and Identifiers

The relationship between the common names, CAS number, and the chemical structure of **2-Butyl-2-ethyl-1,3-propanediol** is illustrated below.

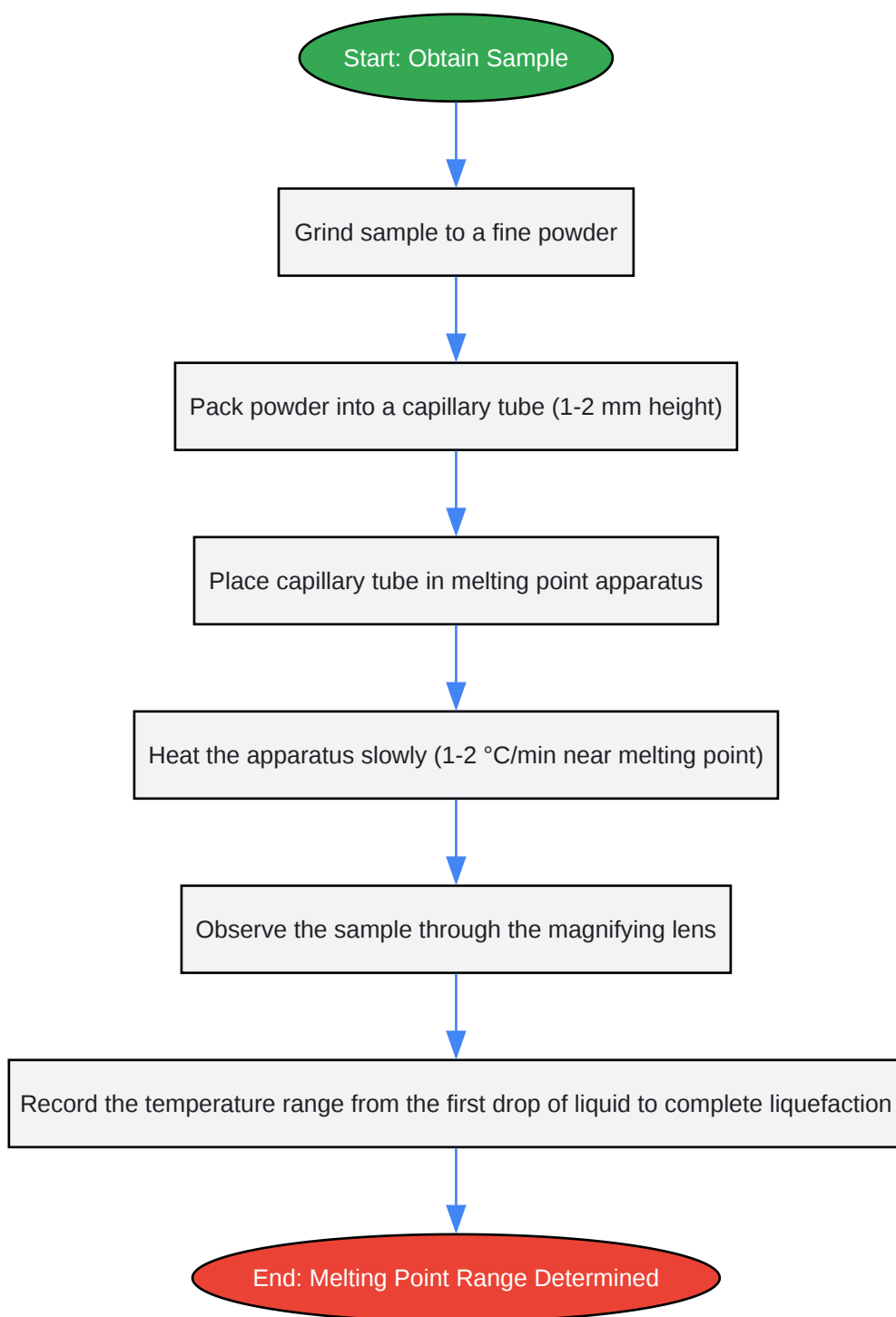
Caption: Chemical structure and identifiers of **2-Butyl-2-ethyl-1,3-propanediol**.

Experimental Protocols

Detailed experimental protocols for determining the physical properties of this specific compound are not readily available in the public domain. However, standardized methods are typically employed for such characterizations.

Melting Point Determination

The melting point of a solid organic compound like **2-Butyl-2-ethyl-1,3-propanediol** can be determined using a capillary melting point apparatus.



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Caption: Workflow for Melting Point Determination.

Methodology:

- A small, finely powdered sample of the crystalline solid is packed into a thin-walled capillary tube.
- The capillary tube is placed in a melting point apparatus and heated at a controlled rate.
- The temperature at which the first liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting point range.

Boiling Point Determination

For a liquid at reduced pressure, as some of the data suggests, a distillation setup is used.

Methodology:

- The compound is placed in a distillation flask with a boiling chip.
- The flask is connected to a condenser, a receiving flask, and a vacuum source.
- The pressure is reduced to the desired level (e.g., 50 mmHg).
- The flask is heated, and the temperature at which the liquid boils and the vapor condenses is recorded as the boiling point at that pressure.

Flash Point Determination

The closed-cup flash point is determined using a Pensky-Martens or similar closed-cup tester.

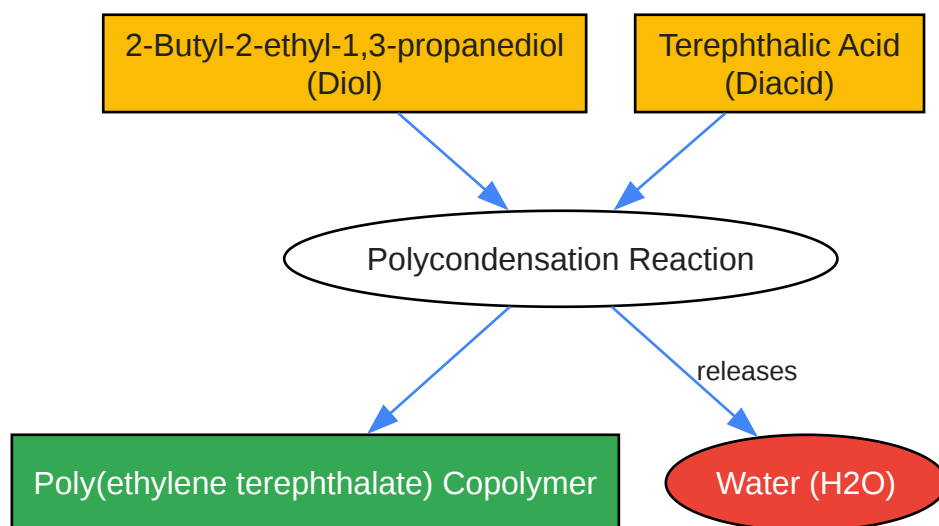
Methodology:

- A sample of the compound is placed in the test cup of the apparatus and covered with a lid.
- The sample is heated at a slow, constant rate while being stirred.
- An ignition source is directed into the cup at regular temperature intervals.
- The flash point is the lowest temperature at which the vapors above the liquid ignite upon application of the ignition source.

Chemical Synthesis

2-Butyl-2-ethyl-1,3-propanediol is utilized in bulk polycondensation reactions with diacid monomers, such as terephthalic acid, to produce poly(ethylene terephthalate) copolymers.[3]

The following diagram illustrates the conceptual pathway of this polymerization.



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Caption: Synthesis of Copolymers via Polycondensation.

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- To cite this document: BenchChem. [2-Ethyl-2-(hydroxymethyl)-1-hexanol physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052112#2-ethyl-2-hydroxymethyl-1-hexanol-physical-and-chemical-properties]

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